

Development of robust analytical methods for impure 3-Cyclohexene-1-carboxamide samples

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Compound of Interest

Compound Name: 3-Cyclohexene-1-carboxamide,
(1S)-

Cat. No.: B11832413

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Welcome to the Analytical Support Center for 3-Cyclohexene-1-carboxamide. This portal is designed for researchers, analytical chemists, and drug development professionals tasked with developing, troubleshooting, and validating robust chromatographic methods for impure 3-Cyclohexene-1-carboxamide samples.

Below, you will find expert-curated FAQs, troubleshooting guides, step-by-step methodologies, and compliance frameworks grounded in the latest ICH Q2(R2) guidelines.

Part 1: Fundamental Method Development FAQs

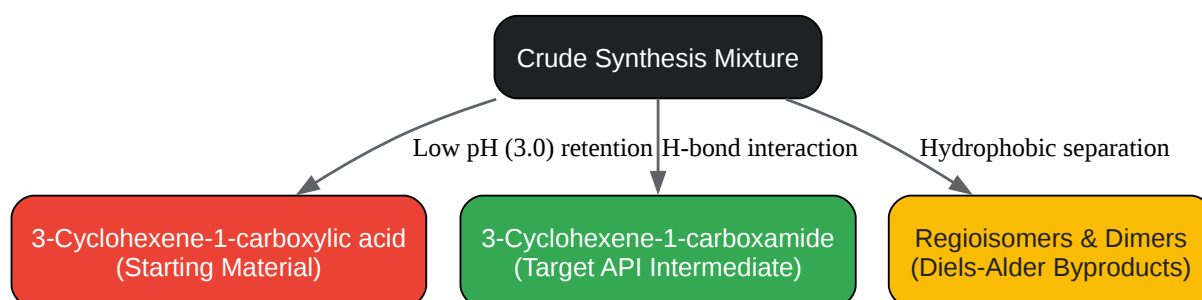
Q1: Why do I observe poor retention and severe peak tailing for 3-Cyclohexene-1-carboxamide on standard C18 columns? **Expert Insight:** 3-Cyclohexene-1-carboxamide (C7H11NO , MW 125.17 g/mol) is a relatively polar, low-molecular-weight scaffold[1]. The carboxamide group acts as both a hydrogen bond donor and acceptor. On traditional, unendcapped C18 columns, the amide group interacts strongly with residual silanols on the silica backbone, causing peak tailing. Furthermore, its polarity leads to rapid elution in the void volume under standard reversed-phase (RP) conditions. **Solution:** Switch your stationary phase. Utilize a polar-embedded column (e.g., RP-Amide) which provides orthogonal hydrogen-bonding interactions

and shields residual silanols, or transition entirely to Hydrophilic Interaction Liquid Chromatography (HILIC)[2]. HILIC utilizes a polar stationary phase with a highly organic mobile phase, forcing polar amides to partition into an aqueous-enriched layer on the silica surface, drastically improving retention and peak shape.

Q2: My synthesis utilizes 3-cyclohexene-1-carboxylic acid as a starting material. How do I chromatographically resolve the unreacted acid from the target amide? Expert Insight: The separation of carboxylic acids from their corresponding amides requires strict control over the ionization state of the molecules[2]. Solution: Implement a highly buffered mobile phase at pH 3.0 (e.g., 10 mM Potassium Phosphate or Formic Acid). At this pH, the carboxylic acid impurity is fully protonated (unionized) and will exhibit maximum hydrophobic retention on a reversed-phase column. The target carboxamide remains neutral but elutes earlier due to its inherent polarity. This pH control prevents the acid from smearing across the chromatogram, ensuring baseline resolution ($R_s > 2.0$).

Q3: UV detection at 254 nm shows almost no signal for my sample, even at high concentrations. Why? Expert Insight: 3-Cyclohexene-1-carboxamide lacks an extended conjugated π -electron system. It contains only a single isolated alkene (cyclohexene ring) and an amide carbonyl[1][3]. These chromophores do not absorb significantly above 220 nm. Solution: UV detection must be performed at low wavelengths (205 nm – 210 nm). Consequently, you must use HPLC-grade solvents with low UV cutoffs (e.g., Acetonitrile over Methanol) and avoid UV-absorbing buffers like acetate or citrate. For complex impurity profiling where low-UV is impractical, switch to Universal Detectors such as Charged Aerosol Detection (CAD) or Electrospray Ionization Mass Spectrometry (ESI-MS).

Part 2: Troubleshooting Impurity Profiling



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Chromatographic resolution pathways for common synthesis impurities.

Issue: Co-elution of regioisomers generated during the Diels-Alder synthesis step. Root Cause: 3-Cyclohexene-1-carboxamide is often synthesized via Diels-Alder cycloaddition (e.g., butadiene + acrylamide)[3][4]. This reaction can produce trace amounts of regioisomers or dimers that are structurally and polarimetrically nearly identical to the target. Intervention: Standard 1D-HPLC may fail to resolve these. You must flatten the gradient slope (e.g., 5% to 15% organic over 20 minutes) to maximize selectivity (α). Alternatively, because the molecule is relatively volatile and thermally stable, Gas Chromatography coupled with a Flame Ionization Detector (GC-FID) using a highly polar capillary column (e.g., PEG/Wax) often provides superior resolution for these specific structural isomers.

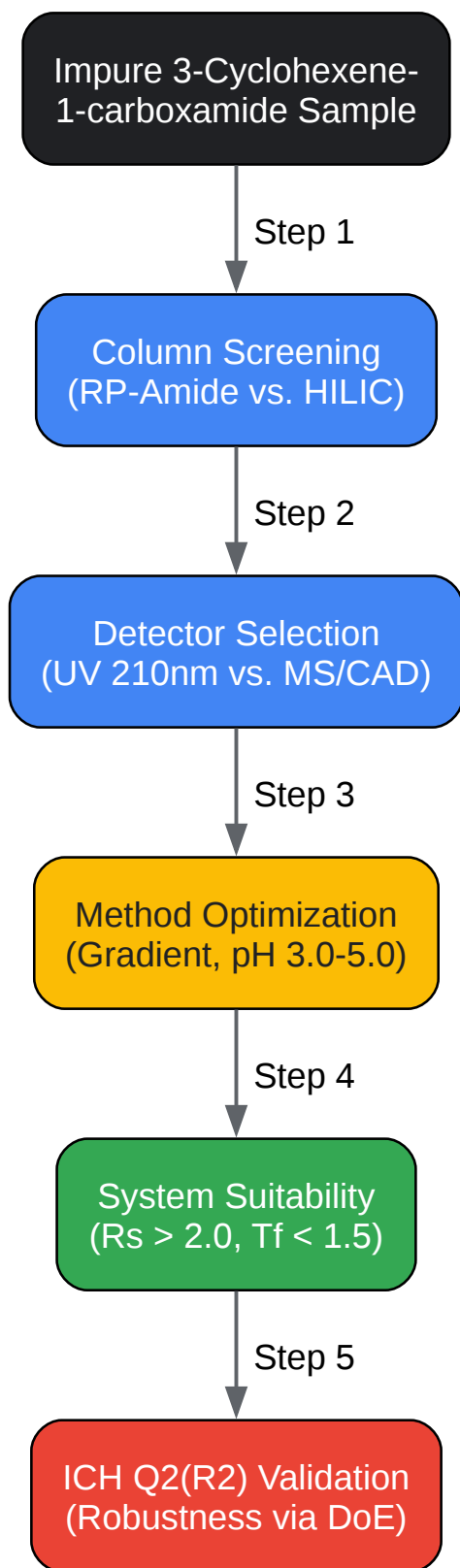
Part 3: ICH Q2(R2) Compliance & Method Robustness

The recently revised ICH Q2(R2) guideline mandates a modernized, risk-based approach to analytical method validation, heavily emphasizing robustness and multivariate analytical procedures[5][6].

Q4: How do I prove the "Robustness" of my HPLC method under the new ICH Q2(R2) framework? Expert Insight: One-Factor-At-A-Time (OFAT) testing is no longer sufficient for modern regulatory submissions. ICH Q2(R2) encourages the use of Design of Experiments (DoE) to understand the interaction between method variables[6][7]. Actionable Protocol: Create a self-validating system by running a fractional factorial DoE prior to final validation. Perturb the following parameters simultaneously:

- Mobile phase pH: ± 0.2 units
- Column Temperature: $\pm 2^\circ\text{C}$
- Flow Rate: $\pm 10\%$
- Organic composition at start of gradient: $\pm 2\%$

If the System Suitability Test (SST) criteria (Resolution >2.0 , Tailing <1.5) are maintained across all DoE runs, the method is definitively proven robust.



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Workflow for robust analytical method development and validation.

Part 4: Standard Operating Procedures

Protocol: HPLC-UV Method for Purity Assessment of 3-Cyclohexene-1-carboxamide

This protocol is designed as a self-validating system; failure to meet the SST in Step 4 immediately invalidates the run, ensuring data integrity.

Step 1: Reagent & Mobile Phase Preparation

- Mobile Phase A (Aqueous): Dissolve 1.36 g of Potassium Dihydrogen Phosphate (KH_2PO_4) in 1000 mL of highly purified water (18.2 M $\Omega\cdot\text{cm}$). Adjust to pH 3.0 ± 0.05 using dilute phosphoric acid. Filter through a 0.2 μm PTFE membrane.
- Mobile Phase B (Organic): 100% HPLC-Grade Acetonitrile (UV cutoff < 190 nm).

Step 2: Sample Preparation

- Accurately weigh 10.0 mg of the impure 3-Cyclohexene-1-carboxamide sample.
- Dissolve in 10.0 mL of Diluent (90% Water / 10% Acetonitrile) to yield a 1.0 mg/mL stock.
Causality note: Matching the diluent to the initial gradient conditions prevents solvent-shock and peak distortion at the solvent front.

Step 3: Chromatographic Conditions

- Column: Discovery® RP-Amide C16, 150 mm × 4.6 mm, 5 μm .
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 210 nm.

- Injection Volume: 5 μ L.
- Gradient Program:
 - 0-2 min: 5% B
 - 2-12 min: Linear ramp to 40% B
 - 12-15 min: Hold at 40% B
 - 15-16 min: Return to 5% B (Equilibration for 4 mins).

Step 4: System Suitability Testing (SST) Inject a resolution standard containing 3-Cyclohexene-1-carboxamide and 3-cyclohexene-1-carboxylic acid (0.1 mg/mL each).

- Acceptance Criteria:
 - Resolution (Rs) between amide and acid ≥ 2.0 .
 - Tailing factor (Tf) for the amide peak ≤ 1.5 .
 - Relative Standard Deviation (%RSD) of amide peak area over 5 replicate injections $\leq 2.0\%$.

Part 5: Data Presentation & Validation Summaries

Table 1: Typical Impurity Profile and Analytical Responses

Compound / Impurity	Origin / Source	Relative Polarity	Recommended Detection	Chromatographic Behavior (RP-Amide, pH 3)
3-Cyclohexene-1-carboxamide	Target Product	High	UV (210 nm) / MS (ESI+)	Elutes early; sharp peak due to amide-amide phase interaction.
3-Cyclohexene-1-carboxylic acid	Unreacted Starting Material	Moderate	UV (210 nm) / MS (ESI-)	Retained strongly; elutes later than target due to protonation at pH 3.0.
Regioisomers (e.g., 4-isomer)	Diels-Alder Byproduct	High	GC-FID / MS	Closely eluting to target; requires shallow gradient or GC for baseline resolution.
Ammonia / Amines	Reagent Byproducts	Very High	CAD / ELSD	Elutes in the void volume; invisible to UV.

Table 2: ICH Q2(R2) Validation Parameters & Acceptance Criteria[5][8]

Validation Parameter	Methodology	Acceptance Criteria
Specificity	Inject blank, target, and known impurities.	No interfering peaks at the retention time of the target API.
Linearity	5 concentration levels (e.g., 50% to 150% of nominal).	Correlation coefficient (R2) ≥ 0.999 .
Accuracy	Spike impurities into API at 3 levels (e.g., 0.1%, 0.5%, 1.0%).	Recovery between 90.0% and 110.0%.
Precision (Repeatability)	6 replicate injections of 100% test concentration.	%RSD of peak area $\leq 2.0\%$.
Robustness	Multivariate DoE (pH, Temp, Flow rate).	SST criteria met across all deliberate variations.

Part 6: References

- ICH Q2 (R2) Validation of Analytical Procedures - MasterControl Source: MasterControl / ICH Guidelines URL:[[Link](#)]
- ICH Q2(R2) Validation of Analytical Procedures: An Overview of the Revised Guideline Source: QbD Group URL:[[Link](#)]
- Validation of Analytical Procedures Q2(R2) - ICH Source: International Council for Harmonisation (ICH) URL:[[Link](#)]
- Validation of analytical procedures – ICH Q2(R2) Source: European Pharmaceutical Review URL:[[Link](#)]
- 3-Cyclohexene-1-carboxamide | C7H11NO | CID 301015 Source: PubChem (National Institutes of Health) URL:[[Link](#)]
- How can I separate drugs with carboxylic and drugs with amide group in a mixture by using HPLC? Source: ResearchGate URL:[[Link](#)]

- Synthesis and Repellent Efficacy of a New Chiral Piperidine Analog Source: Journal of Medical Entomology (Oxford Academic) URL:[[Link](#)]

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